

Comprehensive Safety and Handling Guide for Urea Ammonium Nitrate (UAN)

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Compound of Interest

Compound Name: Urea ammonium nitrate

Cat. No.: B1144233

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This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Urea Ammonium Nitrate (UAN)** solutions. The following procedural instructions are designed to ensure safe operational and disposal practices in a laboratory setting.

Personal Protective Equipment (PPE)

When handling UAN, it is crucial to use appropriate personal protective equipment to prevent exposure. The required PPE is summarized in the table below.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Chemical safety goggles or glasses; face shield if splashing is anticipated.	Must meet CSA Standard CAN/CSA-Z94.3:20 and OSHA 29 CFR 1910.133 regulations. Eyewash stations should be readily accessible.[1]
Hands	Chemical resistant gloves.	PVC, rubber coated, or other impermeable gloves are recommended.[2][3] Consult the glove manufacturer's specifications for suitability.[1][4]
Body	Protective, chemical-resistant clothing.	A PVC jacket and pants or similar non-reactive lab coat is advised to minimize skin contact.[1][2]
Respiratory	P2 type respirator or NIOSH/MSHA-approved air-purifying respirator.	Required where mist is generated or if ventilation is insufficient to maintain exposure below occupational limits.[1][2] In situations with low oxygen or unknown concentrations, a self-contained breathing apparatus (SCBA) is necessary.[1][5]

Operational Protocols: Safe Handling and Storage

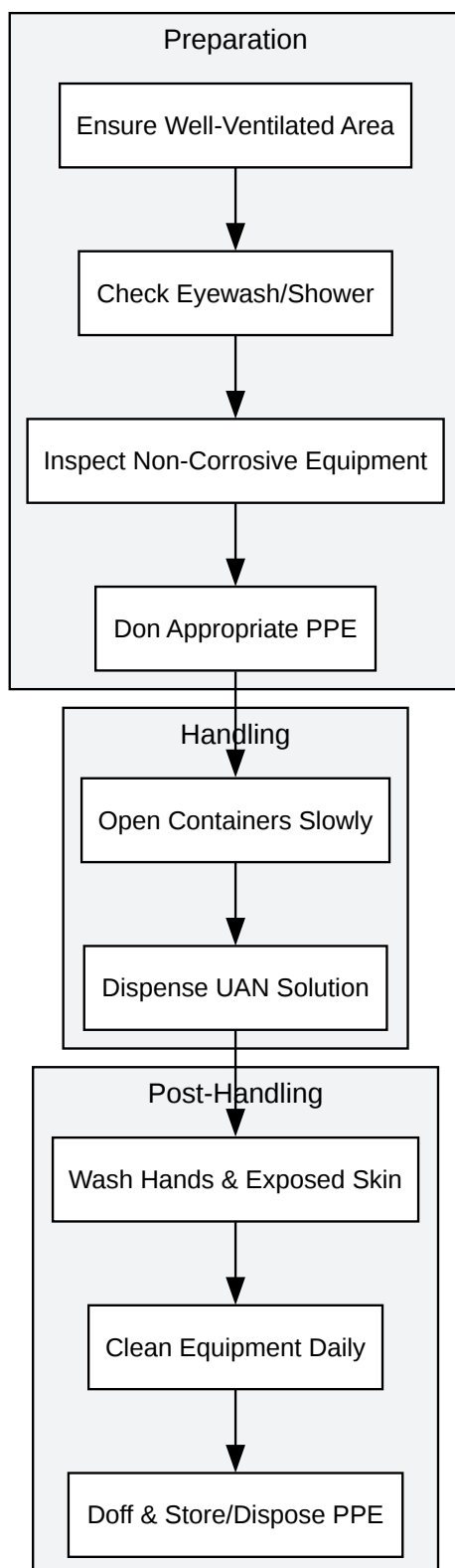
Adherence to proper handling and storage procedures is critical to mitigate risks associated with UAN.

Step-by-Step Handling Procedure

- Area Preparation: Ensure the work area is well-ventilated.[2] Confirm that an eyewash station and safety shower are unobstructed and functional.[6]
- Equipment Inspection: Before use, inspect all containers and handling systems. UAN is corrosive to copper, zinc, aluminum, their alloys, and mild steel.[2] Do not use these materials for storage or handling.[2]
- Donning PPE: Put on all required PPE as detailed in the table above before handling the substance.
- Dispensing: When opening containers, do so slowly to release any potential pressure buildup.[7] Avoid creating mists or aerosols.
- Post-Handling: After handling, wash hands and other exposed areas thoroughly with mild soap and water, especially before eating, drinking, or smoking.[3][5] Promptly remove and launder any contaminated clothing before reuse.[3]
- Cleaning: Clean any machinery or equipment used with water daily to prevent corrosion and crystallization (salting out) of the UAN solution.[8]

Storage Plan

- Location: Store UAN in a cool, dry, and well-ventilated area.[4][7] The storage area should be detached and outside if possible.[9][10]
- Container: Keep containers tightly closed when not in use.[3][4]
- Temperature: Protect from freezing, as crystallization can occur at low temperatures.[3][9] Avoid long-term storage at temperatures above 100°F (38°C) to prevent degradation and the release of harmful gases.[11]
- Incompatibilities: Store away from incompatible materials, including combustibles, organic materials, strong acids, bases, chlorates, and strong oxidizers.[3][10] Do not store near heat, sparks, or open flames.[3]



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Caption: Workflow for the safe handling of **Urea Ammonium Nitrate**.

Emergency Response and Disposal

Immediate and appropriate action is required in the event of an emergency.

First Aid Measures

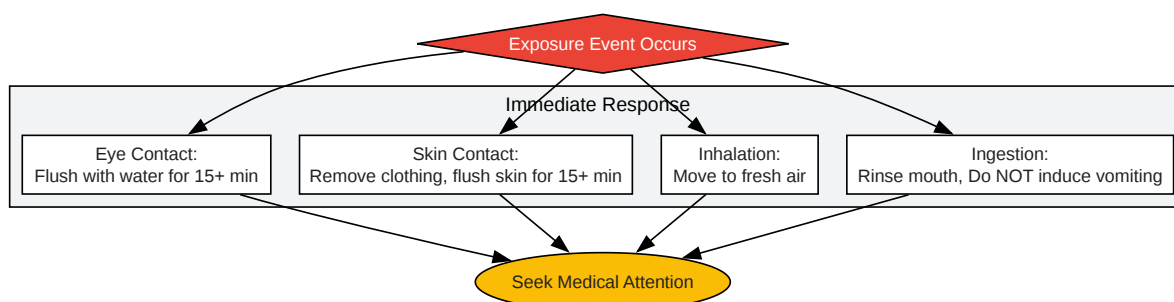
The following table outlines immediate first aid steps in case of exposure.

Exposure Route	Immediate Action	Follow-up
Eye Contact	Immediately flush eyes with fresh water for at least 15 minutes, holding eyelids open. [2] Remove contact lenses if present and easy to do.[3][4]	Seek medical attention if irritation persists.[2][3]
Skin Contact	Immediately remove contaminated clothing.[2] Flush the affected skin with fresh water for at least 15 minutes.[2]	Wash the area with mild soap and water.[12] Seek medical attention if irritation develops or persists.[13]
Inhalation	Move the victim to fresh air.[2]	If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Ingestion	Wash out mouth with water. [14] Do NOT induce vomiting. [10]	Seek immediate medical attention or contact a poison control center.[10]

Spill and Disposal Plan

- Isolate the Area: Deny entry to non-essential personnel and keep unnecessary people away.
[2][3]
- Control the Source: If it can be done without risk, stop the leak.[3]

- Contain the Spill: For large spills, construct dikes or use non-combustible absorbent materials like sand, earth, or vermiculite to contain the material.[2][3][14] Do not use combustible materials such as sawdust.[7]
- Prevent Environmental Contamination: Prevent runoff from entering drains, sewers, or waterways.[2][3]
- Clean-up: Collect the spilled material and absorbent promptly using non-sparking tools and place it into a suitable container for disposal.[2][7]
- Decontaminate: Wash the spill area down with water.[2]
- Disposal: Dispose of the waste in accordance with federal, state, and local environmental regulations.[3] If uncontaminated, the recovered UAN can often be used as a fertilizer.[3] Do not reuse empty containers.[6]



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Caption: Emergency response protocol for UAN exposure.

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